

Commercial Suppliers and Technical Guide for Benzo[g]chrysene-9-carbaldehyde

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Compound of Interest

Compound Name: Benzo[g]chrysene-9-carbaldehyde

Cat. No.: B569639

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Benzo[g]chrysene-9-carbaldehyde**, a specialized chemical used in proteomics and organic synthesis research. This document details available product specifications from various suppliers, outlines general synthetic approaches, and discusses potential research applications.

Commercial Availability

Benzo[g]chrysene-9-carbaldehyde and its deuterated isotopologue are available from a select number of chemical suppliers. The following tables summarize the available quantitative data for these products.

Table 1: Commercial Suppliers of **Benzo[g]chrysene-9-carbaldehyde**

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Available Quantities
Santa Cruz Biotechnology	Benzo[g]chrysene-9-carboxaldehyde	sc-503402	159692-75-8	C ₂₃ H ₁₄ O	306.36	Contact Supplier
BIOGEN Científica	Benzo[g]chrysene-9-carboxaldehyde	STC-SC-503402	159692-75-8	C ₂₃ H ₁₄ O	306.36	5 mg

Table 2: Commercial Suppliers of **Benzo[g]chrysene-9-carbaldehyde-d8**

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Available Quantities
LGC Standards (Toronto Research Chemicals)	Benzo[g]chrysene-9-carboxaldehyde-d8	TRC-B208187	N/A	C ₂₃ H ₆ D ₈ O	314.41	Contact Supplier
Clearsynth	Benzo[g]chrysene-9-carboxaldehyde-d8	N/A	C ₂₃ H ₆ D ₈ O	314.41	Contact Supplier	

General Synthetic Approaches

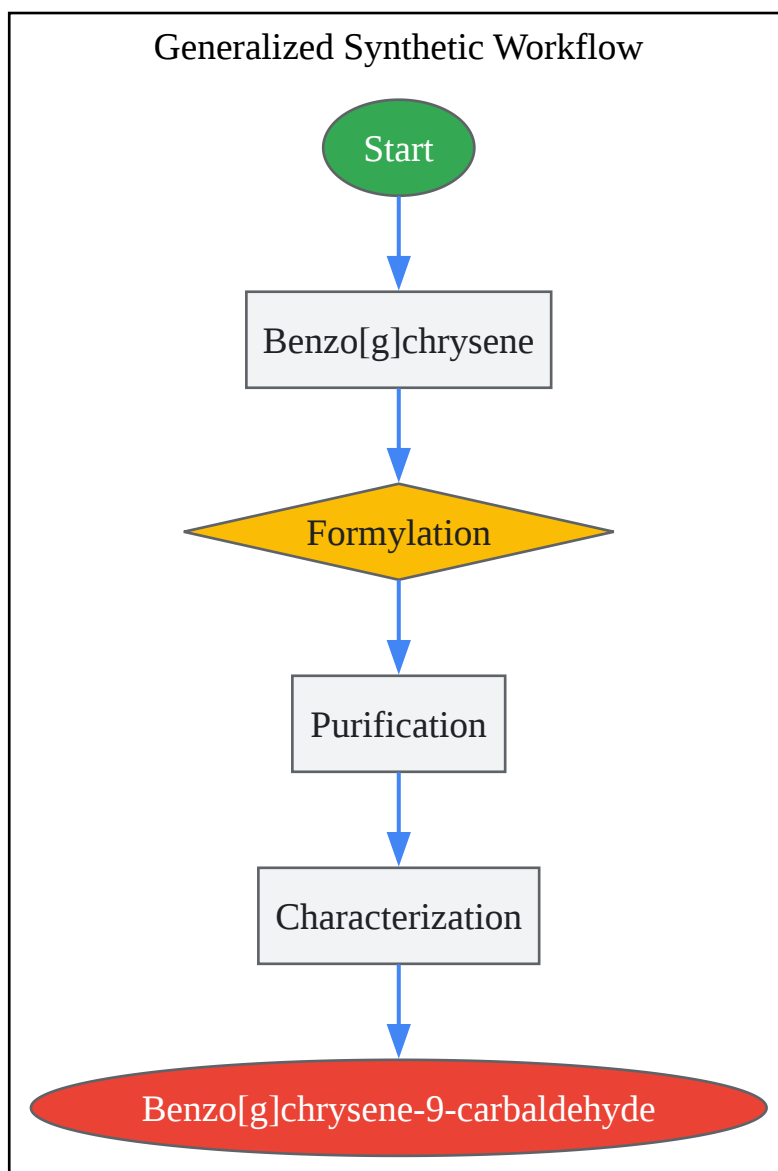
While a specific, detailed experimental protocol for the synthesis of **Benzo[g]chrysene-9-carbaldehyde** is not readily available in the public domain, its synthesis can be conceptualized through established methods for the formylation of polycyclic aromatic hydrocarbons (PAHs).

The introduction of an aldehyde group onto a PAH backbone is a common transformation in organic synthesis.

A plausible synthetic strategy would involve the formylation of the parent PAH, Benzo[g]chrysene. Several classical named reactions could be adapted for this purpose, including:

- **Vilsmeier-Haack Reaction:** This reaction utilizes a phosphoryl chloride and a substituted amide, such as N,N-dimethylformamide (DMF), to generate the Vilsmeier reagent, which then acts as the formylating agent. This is a widely used and generally mild method for the formylation of electron-rich aromatic compounds.
- **Gattermann-Koch Reaction:** This method uses carbon monoxide and hydrochloric acid in the presence of a catalyst like aluminum chloride and cuprous chloride to introduce a formyl group. This reaction is typically suitable for simple aromatic hydrocarbons.
- **Duff Reaction:** This reaction employs hexamethylenetetramine (urotropine) as the formylating agent in the presence of an acid, usually applied to phenols and other activated aromatic rings.

The choice of method would depend on the reactivity of the Benzo[g]chrysene core and the desired regioselectivity. The following diagram illustrates a generalized workflow for the synthesis of **Benzo[g]chrysene-9-carbaldehyde**.



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Caption: Generalized workflow for the synthesis of **Benzo[g]chrysene-9-carbaldehyde**.

Potential Research Applications and Experimental Logic

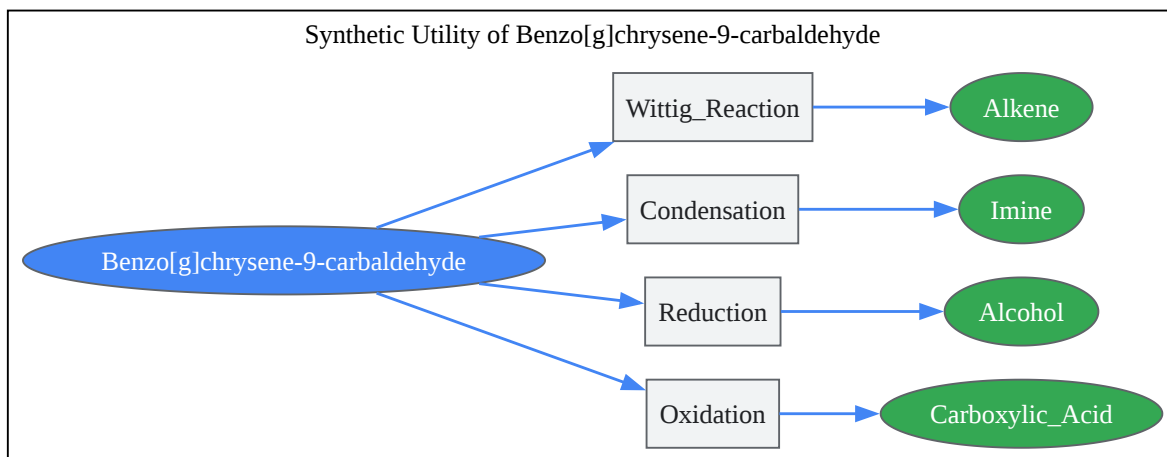
Benzo[g]chrysene-9-carbaldehyde serves as a valuable intermediate in organic synthesis and a potential tool in biochemical research. The aldehyde functionality allows for a variety of subsequent chemical transformations, making it a versatile building block.

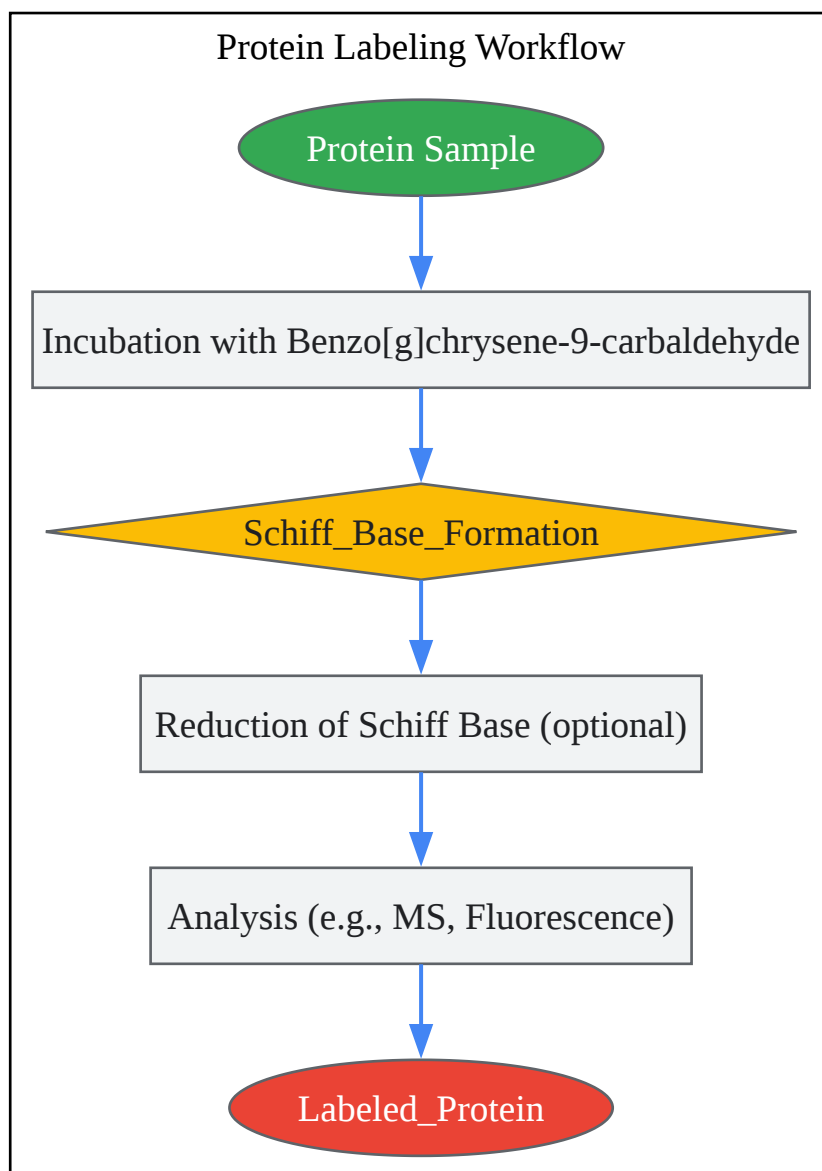
Applications in Organic Synthesis

The aldehyde group can be readily converted into other functional groups, such as:

- Carboxylic acids via oxidation.
- Alcohols via reduction.
- Imines and Schiff bases through condensation with primary amines.
- Alkenes via Wittig-type reactions.

These transformations enable the synthesis of more complex derivatives of Benzo[g]chrysene for materials science or medicinal chemistry research. The logical flow for such synthetic applications is depicted below.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com